

# Application Notes and Protocols: 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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## Compound of Interest

**Compound Name:** 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

**Cat. No.:** B118251

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## Introduction:

**5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** is a versatile furan derivative that serves as a key building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature, possessing both a reactive hydroxyl group and a dimethylaminomethyl side chain, makes it a valuable intermediate for introducing the furan moiety into larger molecules. This document provides detailed application notes and experimental protocols for the use of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**, with a primary focus on its well-established role in the synthesis of the H<sub>2</sub>-histamine receptor antagonist, Ranitidine.

## Physicochemical Properties

Property	Value	Reference
CAS Number	81074-81-9	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> ClNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	191.66 g/mol	<a href="#">[1]</a>
Alternate Name	Ranitidine Impurity F HCl	<a href="#">[1]</a>

## Application: Synthesis of Ranitidine

**5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** is a crucial precursor in the industrial synthesis of Ranitidine, a widely used medication for the treatment of peptic ulcer disease and gastroesophageal reflux disease (GERD). The synthesis involves a two-step process: conversion of the alcohol to a more reactive intermediate, followed by coupling with a second key fragment.

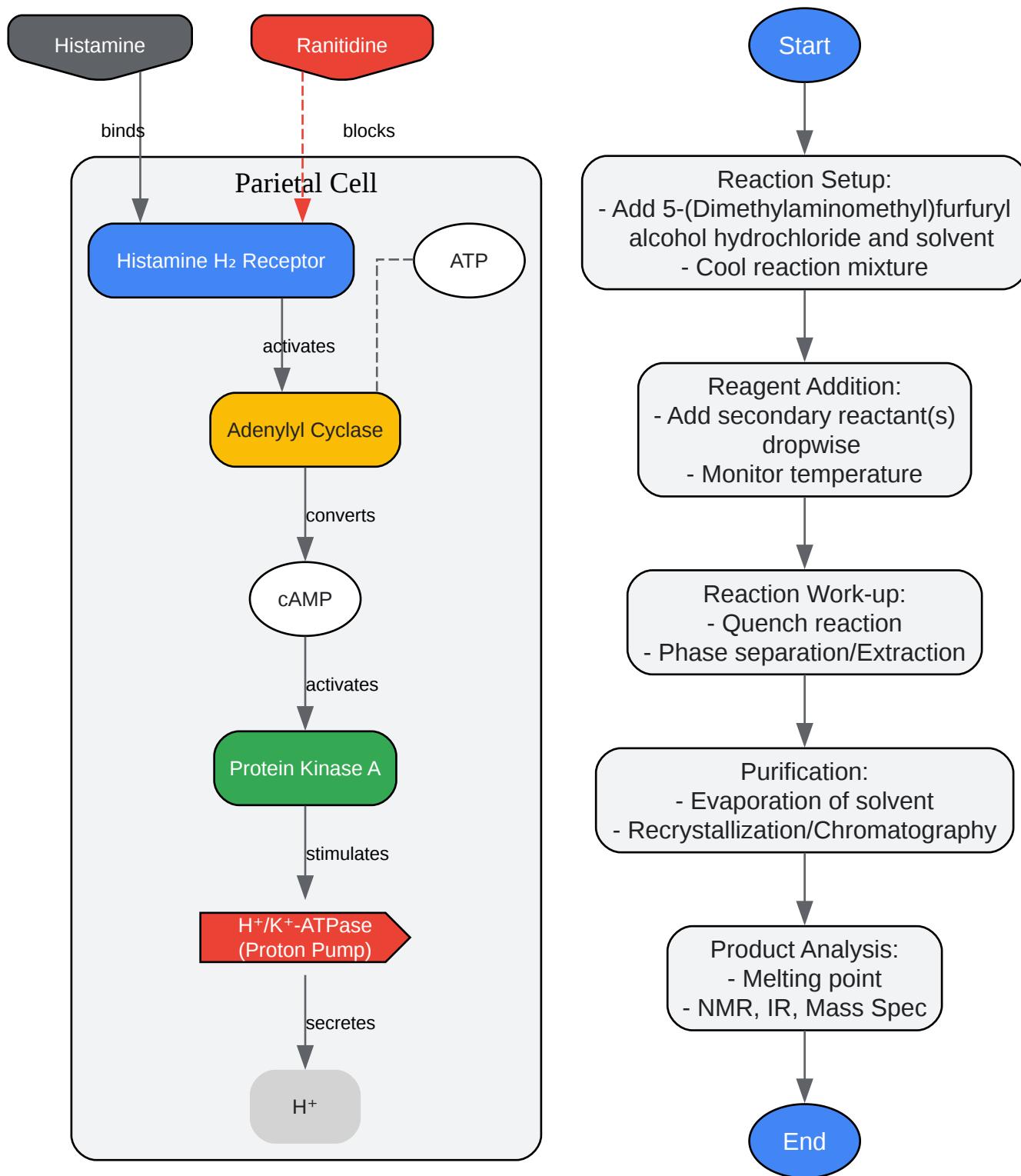
## Synthetic Pathway Overview

The overall synthetic scheme for Ranitidine starting from 5-(Dimethylaminomethyl)furfuryl alcohol is outlined below. The initial step involves the conversion of the furfuryl alcohol to a chloromethylfuran derivative, which then reacts with N-(2-mercaptoproethyl)-N'-methyl-2-nitro-1,1-ethenediamine to yield Ranitidine.[\[2\]](#)[\[3\]](#)

N-(2-mercaptoethyl)-N'-methyl-  
2-nitro-1,1-ethenediamine

SOCl<sub>2</sub>



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## References

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- 3. newdrugapprovals.org [newdrugapprovals.org]
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